

# C16-S1P storage conditions and shelf life

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## Compound of Interest

Compound Name: C16-Sphingosine-1-phosphate

Cat. No.: B591434

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## C16-S1P Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the storage, handling, and shelf life of **C16-Sphingosine-1-Phosphate (C16-S1P)**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for C16-S1P?

A: C16-S1P should be stored at -20°C.[\[1\]](#)[\[2\]](#)

Q2: What is the shelf life of C16-S1P?

A: When stored correctly at -20°C, C16-S1P has a stability of at least 4 years.[\[1\]](#)

Q3: How should I handle the shipping of C16-S1P?

A: C16-S1P is typically shipped at room temperature for domestic destinations within the continental US. International shipping conditions may vary and often involve shipment at -20°C.  
[\[1\]](#)[\[2\]](#)

Q4: In what form is C16-S1P supplied?

A: C16-S1P is supplied as a crystalline solid.[\[1\]](#)[\[2\]](#)

Q5: How do I solubilize C16-S1P?

A: The solubility of C16-S1P varies depending on the solvent. It is soluble in 0.3 M NaOH at a concentration of 4 mg/ml. However, it has very limited solubility in DMF, DMSO, and PBS (pH 7.2), with concentrations being less than 50 µg/ml.<sup>[1][2]</sup> For most biological experiments, it is advisable to first dissolve it in a suitable solvent before further dilution into aqueous buffers.

## Troubleshooting Guide

Issue: I am having difficulty dissolving C16-S1P in my aqueous buffer.

- **Solution:** C16-S1P has poor solubility in neutral aqueous solutions like PBS.<sup>[1][2]</sup> It is recommended to first prepare a stock solution in a solvent in which it is more soluble. Based on the provided data, 0.3 M NaOH can be used. After initial solubilization, you can then dilute the stock solution into your experimental buffer. Be mindful of the final concentration of the initial solvent in your experiment to avoid any off-target effects.

Issue: My experimental results are inconsistent.

- **Solution 1: Improper Storage.** Verify that the C16-S1P has been consistently stored at -20°C. Improper storage can lead to degradation of the lipid.
- **Solution 2: Multiple Freeze-Thaw Cycles.** Avoid repeated freeze-thaw cycles of your stock solutions. It is best practice to aliquot your stock solution into single-use volumes to maintain stability.
- **Solution 3: Purity.** The purity of C16-S1P is reported to be ≥95%.<sup>[1][2]</sup> If you suspect issues with purity, it is best to contact the supplier for documentation.

## Data Presentation

Table 1: Storage and Solubility of C16-S1P

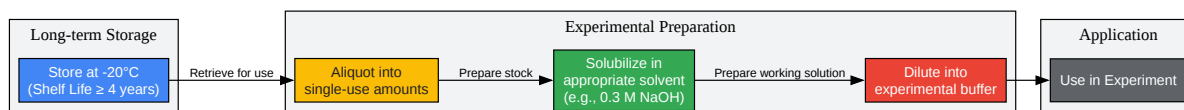
Parameter	Value	Reference
Storage Temperature	-20°C	[1][2]
Shelf Life	≥ 4 years	[1]
Physical Form	Crystalline Solid	[1][2]
Solubility		
0.3 M NaOH	4 mg/ml	[1][2]
DMF	<50 µg/ml	[1][2]
DMSO	<50 µg/ml	[1][2]
PBS (pH 7.2)	<50 µg/ml	[1][2]

## Experimental Protocols

While specific experimental protocols will vary based on the research application, a general workflow for preparing C16-S1P for cell-based assays is as follows:

- **Aliquoting:** Upon receiving the C16-S1P, if it is not already aliquoted, allow the vial to equilibrate to room temperature before opening to prevent condensation. Weigh out the desired amount for your stock solution or use the entire vial.
- **Solubilization:** Based on the data in Table 1, select an appropriate solvent. For a concentrated stock, 0.3 M NaOH is a viable option. Carefully add the solvent to the crystalline solid. Vortex briefly to ensure complete dissolution.
- **Dilution:** For your working solution, dilute the stock solution into your cell culture media or experimental buffer. It is crucial to perform this dilution step carefully to avoid precipitation of the lipid. Add the stock solution dropwise while vortexing or stirring the buffer.
- **Application:** Once the working solution is prepared, it can be added to your experimental system.

## Mandatory Visualization



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Caption: C16-S1P Storage and Handling Workflow.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. Sphingosine-1-phosphate (d16:1) | CAS 709026-60-8 | Cayman Chemical | Biomol.com [biomol.com]
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